

Technical Guide: Glucosamine-15N Hydrochloride Molecular Weight and Analysis

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Compound of Interest

Compound Name: *Glucosamine-15N hydrochloride*

Cat. No.: *B15555502*

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This technical guide provides a comprehensive overview of the molecular weight of **Glucosamine-15N hydrochloride**, including comparative data with its unlabeled counterpart. It details the standard experimental protocol for molecular weight determination and explores a key biological pathway influenced by glucosamine, offering valuable information for researchers, scientists, and professionals in drug development.

Molecular Weight Data

The incorporation of the stable isotope, Nitrogen-15 (^{15}N), into the glucosamine molecule results in a predictable mass shift. This isotopic labeling is a critical tool in various analytical and research applications, including metabolic tracing and quantitative mass spectrometry. The molecular weights of both the labeled and unlabeled forms of glucosamine hydrochloride are summarized below.

Compound	Chemical Formula	Molecular Weight (g/mol)
D-Glucosamine hydrochloride	$\text{C}_6\text{H}_{14}\text{ClNO}_5$	215.63[1][2][3][4]
D-Glucosamine- ^{15}N hydrochloride	$\text{C}_6\text{H}_{13}^{15}\text{NO}_5\cdot\text{HCl}$	216.63[5][6]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

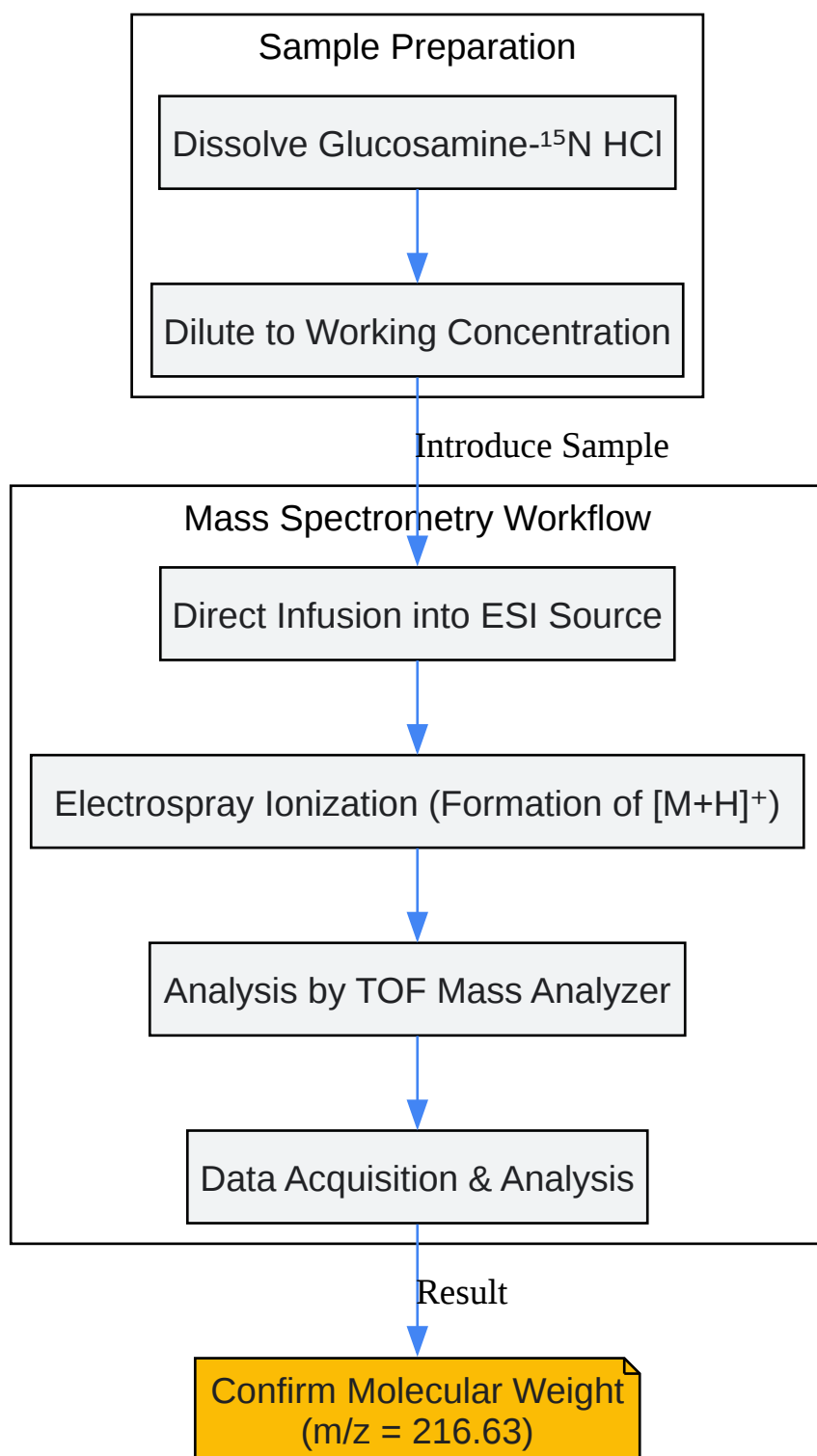
Mass spectrometry is the standard and definitive method for determining the molecular weight of compounds like Glucosamine- ^{15}N hydrochloride and confirming isotopic incorporation.

Objective: To accurately determine the molecular mass of the analyte and verify the mass shift due to ^{15}N labeling.

Methodology: Electrospray Ionization Time-of-Flight (ESI-TOF) Mass Spectrometry

- Sample Preparation:
 - Accurately weigh a small amount (typically 1-5 mg) of D-Glucosamine- ^{15}N hydrochloride.
 - Dissolve the sample in a suitable solvent system, such as a mixture of ultrapure water and acetonitrile, to a final concentration of approximately 1 mg/mL.
 - Further dilute the stock solution to a working concentration (e.g., 1-10 $\mu\text{g/mL}$) using the same solvent system. The final solution may be acidified with a small amount of formic acid (0.1%) to promote ionization.
- Instrument Calibration:
 - Calibrate the mass spectrometer using a known calibration standard appropriate for the mass range of the analyte. This ensures high mass accuracy.
- Infusion and Ionization:
 - Introduce the prepared sample solution into the ESI source via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 $\mu\text{L/min}$).
 - In the ESI source, a high voltage is applied to the sample, causing it to form a fine spray of charged droplets.
 - A heated desolvation gas (typically nitrogen) aids in the evaporation of the solvent, leading to the formation of gas-phase protonated molecular ions, $[\text{M}+\text{H}]^+$.
- Mass Analysis:
 - The generated ions are guided into the time-of-flight (TOF) mass analyzer.

- The TOF analyzer measures the mass-to-charge ratio (m/z) of the ions by determining the time it takes for them to travel a fixed distance to the detector. Lighter ions travel faster than heavier ions.
- Data Acquisition and Analysis:
 - Acquire the mass spectrum over a relevant m/z range (e.g., m/z 100-500).
 - Identify the peak corresponding to the protonated molecule $[M+H]^+$. For Glucosamine- ^{15}N , the theoretical m/z for the $[M+H]^+$ ion (of the free base) is approximately 181.08.
 - Compare the experimentally measured mass to the calculated theoretical mass to confirm the identity and isotopic enrichment of the compound. The observed mass should be approximately 1 Da higher than that of the unlabeled glucosamine.



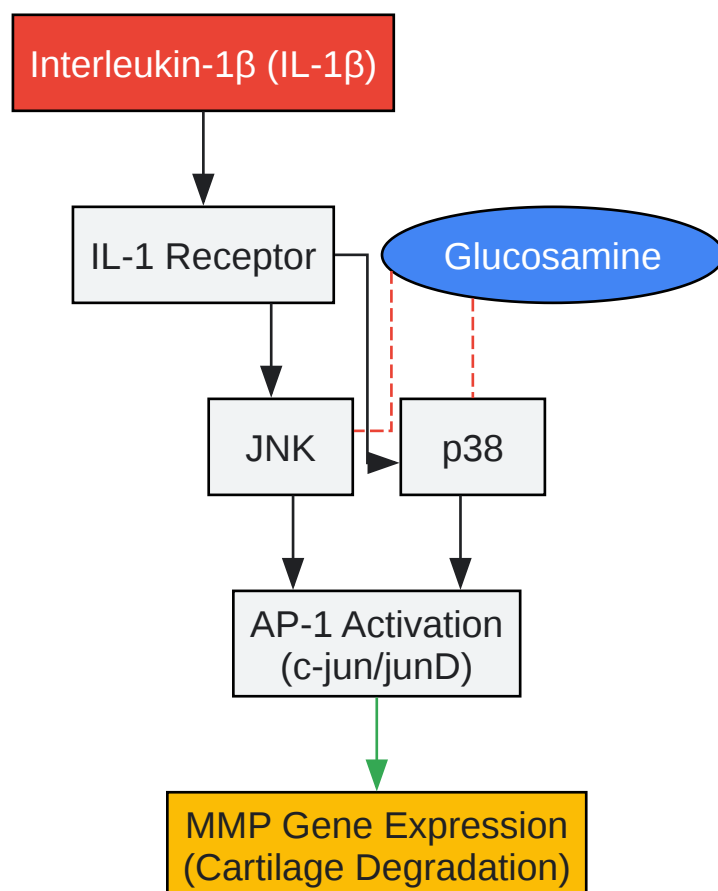
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Experimental workflow for molecular weight determination.

Relevant Signaling Pathway: Glucosamine and MAPK Inhibition

Glucosamine has been shown to exert anti-inflammatory effects by modulating intracellular signaling cascades. One of the key mechanisms involves the inhibition of the Mitogen-Activated Protein Kinase (MAPK) pathway, which is often activated by pro-inflammatory cytokines like Interleukin-1 β (IL-1 β) in conditions such as osteoarthritis.

In chondrocytes, IL-1 β stimulation typically leads to the phosphorylation and activation of several MAPK members, including c-Jun N-terminal kinase (JNK) and p38.[7] This activation cascade results in the expression of matrix metalloproteinases (MMPs), enzymes that degrade cartilage.[7] Studies have demonstrated that pretreatment with glucosamine can inhibit the IL-1 β -induced phosphorylation of JNK and p38, thereby downregulating the expression of degradative enzymes and protecting cartilage.[7][8]



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Glucosamine's inhibition of the IL-1 β -induced MAPK pathway.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. D-Glucosamine hydrochloride | 66-84-2 [chemicalbook.com]
- 3. nanorh.com [nanorh.com]
- 4. Glucosamine Hydrochloride | C₆H₁₄ClNO₅ | CID 91431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 6. D-Glucosamine-15N hydrochloride Aldrich [sigmaaldrich.com]
- 7. Glucosamine affects intracellular signalling through inhibition of mitogen-activated protein kinase phosphorylation in human chondrocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Is there any scientific evidence for the use of glucosamine in the management of human osteoarthritis? - PMC [pmc.ncbi.nlm.nih.gov]
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